

A Comprehensive Technical Guide to the Physical Properties of N,N-Dimethylacetamide-d9

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Compound of Interest

Compound Name: *N,N-Dimethylacetamide-d9*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the core physical properties of **N,N-Dimethylacetamide-d9** (DMAc-d9), a deuterated solvent essential for a range of applications, from high-resolution Nuclear Magnetic Resonance (NMR) spectroscopy to its use as a synthetic intermediate.^{[1][2]} The substitution of hydrogen with deuterium atoms imparts unique characteristics crucial for advanced analytical techniques and the synthesis of deuterated molecules.^[3]

Core Physical and Chemical Properties

N,N-Dimethylacetamide-d9 is the deuterated analog of N,N-Dimethylacetamide, where nine hydrogen atoms have been replaced by deuterium. This isotopic substitution results in a higher molecular weight compared to its non-deuterated counterpart, while maintaining similar chemical reactivity. It presents as a colorless liquid.^[4]

Quantitative Data Summary

The key physical properties of **N,N-Dimethylacetamide-d9** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₄ D ₉ NO
Molecular Weight	96.18 g/mol
Density	1.033 g/mL at 25 °C
Boiling Point	164-166 °C
Melting Point	-20 °C
Refractive Index	n _{20/D} 1.438
Isotopic Purity	≥99 atom % D

Experimental Protocols for Property Determination

The physical properties listed above are determined using standardized analytical methods. While specific experimental reports for **N,N-Dimethylacetamide-d₉** are proprietary to manufacturers, the following outlines the general and widely accepted protocols for determining these key physical constants for organic liquids.

Density Measurement

The density of a liquid is typically determined using gravimetric methods or vibrational density meters.^[5]

- **Pycnometry (Gravimetric Method):** This is a highly accurate, though time-consuming, method covered by standards such as ASTM D1480 and ASTM D1217.^[5] It involves weighing a calibrated flask of a specific volume (a pycnometer) both empty and filled with the liquid. The density is calculated from the mass of the liquid and the known volume of the pycnometer.^[6]
- **Vibrational Density Meter (Oscillating U-tube):** This automated method, covered by ASTM D4052, is fast and reliable. A small sample of the liquid is introduced into a U-shaped tube, which is then oscillated. The density is calculated based on the change in the oscillation frequency, which is dependent on the mass of the liquid in the tube.^[5]

Boiling Point Determination

Several methods are available for determining the boiling point of an organic compound, with the choice often depending on the sample volume.

- **Simple Distillation:** For larger sample volumes (≥ 5 mL), a simple distillation apparatus can be used. The boiling point is the highest temperature recorded on a thermometer when the bulk of the liquid is distilling under a given atmospheric pressure.
- **Capillary Method (Thiele Tube):** This is a common micro method that requires only a small amount of the liquid.^{[7][8]} A small sample tube containing the liquid and an inverted capillary tube is heated in an oil bath (often a Thiele tube for uniform heating). The temperature at which a rapid and continuous stream of bubbles emerges from the capillary, and subsequently the temperature at which the liquid is drawn back into the capillary upon cooling, is recorded as the boiling point.^{[7][8]}

Melting Point Determination

For substances that are solid at or near room temperature, the melting point is a key indicator of purity. Since **N,N-Dimethylacetamide-d₉** has a melting point of -20°C , this determination requires a cryostat or a specialized low-temperature apparatus.

- **Capillary Method:** Similar to boiling point determination, a small sample is loaded into a capillary tube.^{[9][10]} This tube is then placed in a temperature-controlled block or bath. The temperature is slowly lowered, and the range from the first appearance of crystals to the complete solidification of the liquid is recorded as the freezing/melting point range. For a pure compound, this range is typically narrow.^[11]

Refractive Index Measurement

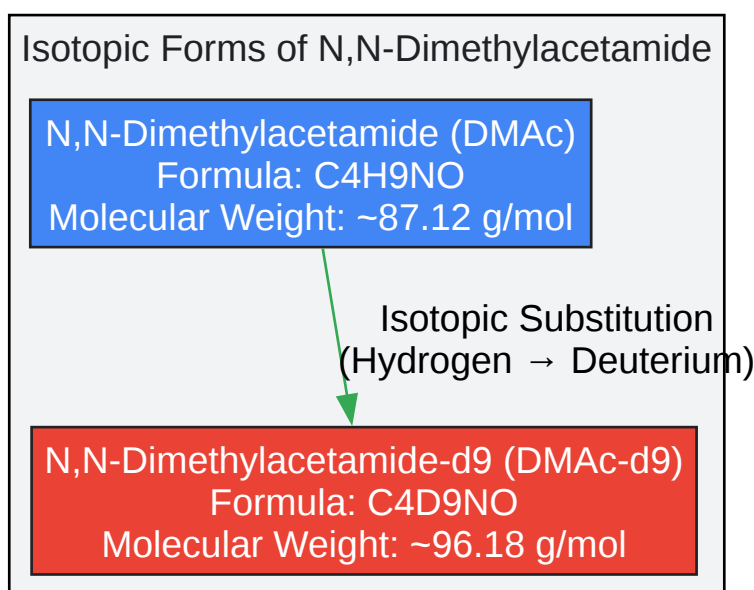
The refractive index is a fundamental physical property that is measured using a refractometer.

- **Abbe Refractometer:** This classic instrument requires only a small liquid sample placed between two prisms.^[12] Light is passed through the sample, and the critical angle of total internal reflection is observed as a boundary between light and dark fields. The refractive index is read directly from a calibrated scale.^[12]
- **Digital Refractometers:** Modern digital instruments automate the measurement of the critical angle, providing a rapid and highly accurate reading.^[13] For standardization, refractive index

is typically measured using the sodium D-line at a wavelength of 589 nm.[12]

Isotopic Relationship Diagram

The following diagram illustrates the logical relationship between standard N,N-Dimethylacetamide and its deuterated form, **N,N-Dimethylacetamide-d9**, through the process of isotopic substitution.



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Isotopic relationship between DMAc and DMAc-d9.

This guide has provided a detailed overview of the key physical properties of **N,N-Dimethylacetamide-d9**, the standard methodologies for their determination, and the fundamental isotopic relationship to its non-deuterated form. These data are critical for the effective application of this important solvent in research and development.

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